

physical and chemical properties of 2-[2-(3-Methoxyphenyl)ethyl]phenol

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Compound of Interest

Compound Name: 2-[2-(3-Methoxyphenyl)ethyl]phenol

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An In-depth Technical Guide to 2-[2-(3-Methoxyphenyl)ethyl]phenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-[2-(3-Methoxyphenyl)ethyl]phenol is a key chemical intermediate, recognized primarily for its role in the synthesis of Sarpogrelate hydrochloride.[1] Sarpogrelate is a potent and selective 5-HT_{2A} receptor antagonist, utilized as an antiplatelet agent.[1] This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and purification of **2-[2-(3-Methoxyphenyl)ethyl]phenol**. While direct biological activities and signaling pathways of this specific intermediate are not extensively documented in publicly available literature, this guide will also touch upon the known activities of structurally related compounds to provide a contextual understanding for further research.

Core Physical and Chemical Properties

2-[2-(3-Methoxyphenyl)ethyl]phenol is an organic compound that can present as a colorless or light red oily liquid, or as a white solid.[2]

Table 1: Physical and Chemical Properties of 2-[2-(3-Methoxyphenyl)ethyl]phenol

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 167145-13-3 | [1] |
| Molecular Formula | C ₁₅ H ₁₆ O ₂ | [1] |
| Molecular Weight | 228.29 g/mol | [1] |
| Appearance | Colorless or light red oily liquid; White solid | [2] |
| Melting Point | 45.0 to 49.0 °C | [1] |
| Boiling Point | 347.6 ± 22.0 °C (Predicted) | [1] |
| Density | 1.111 ± 0.06 g/cm ³ (Predicted) | [1] |
| pKa | 10.30 ± 0.30 (Predicted) | [1] |
| Solubility | Chloroform (Slightly), Methanol (Slightly) | [1] |

Spectral Data

¹³C NMR

A reference provides the following chemical shifts for 2-[2-(3-Methoxyphenyl)ethyl]phenol in CDCl₃, with the solvent peak at 77.0 ppm serving as the internal standard.

Table 2: ¹³C NMR Spectral Data of 2-[2-(3-Methoxyphenyl)ethyl]phenol

| Chemical Shift (ppm) |
|----------------------|
| 157.18 |
| 153.53 |
| 137.44 |
| 133.06 |
| 128.99 |
| 128.81 |
| 127.80 |
| 126.19 |
| 126.11 |
| 118.00 |
| 109.25 |
| 65.77 |
| 35.73 |
| 31.25 |
| 28.96 |
| 28.90 |
| 25.81 |

(Data sourced from a supporting information document and may represent a closely related structure, used here as a reference.)[\[3\]](#)

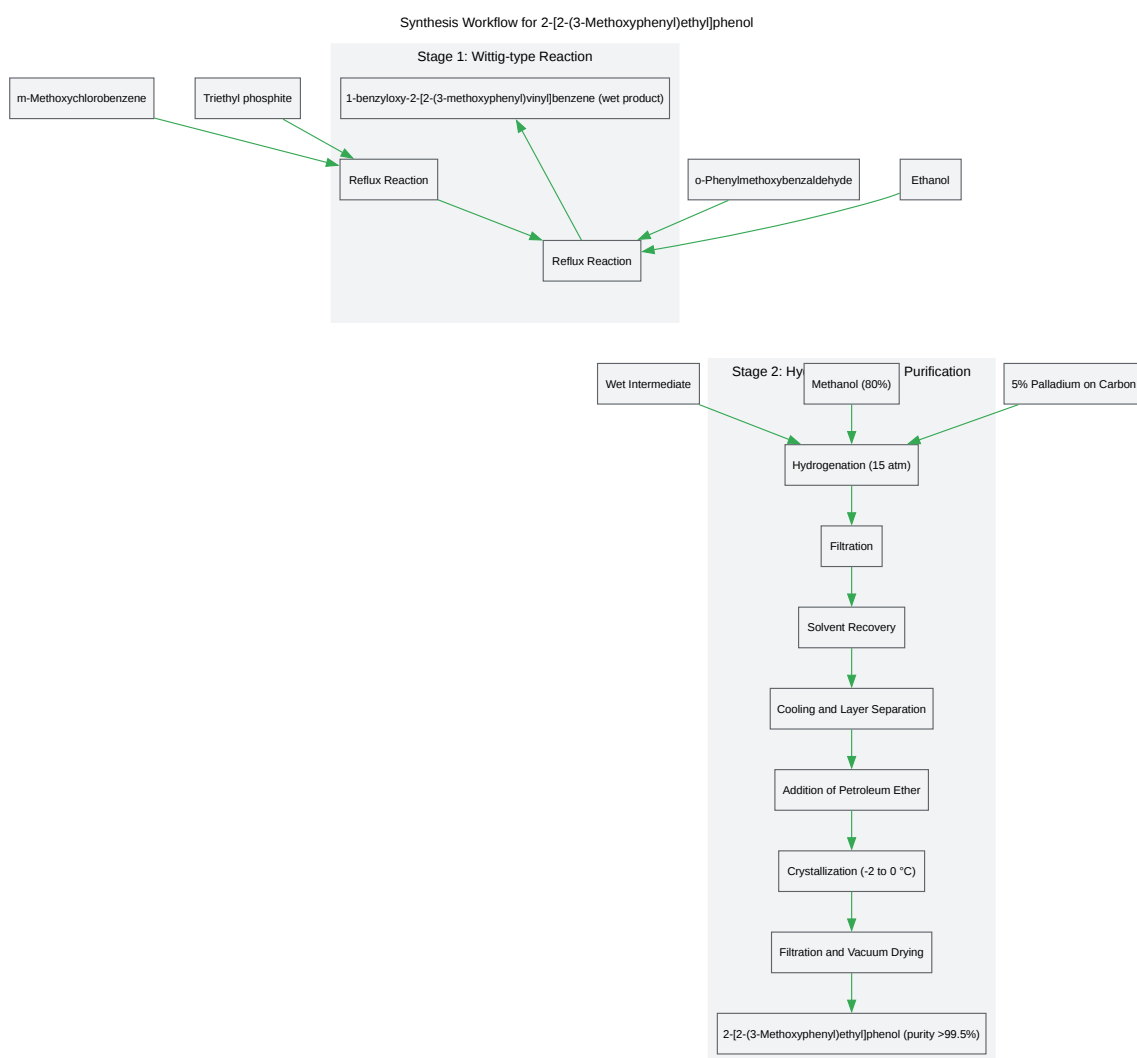
Experimental Protocols

The synthesis of **2-[2-(3-Methoxyphenyl)ethyl]phenol** is a critical step in the production of Sarpogrelate. Various synthetic routes have been reported in patent literature. Below is a

generalized experimental protocol based on a common synthetic pathway involving a Wittig-type reaction followed by hydrogenation.

Synthesis of 2-[2-(3-Methoxyphenyl)ethyl]phenol

This synthesis can be conceptualized as a two-stage process: the formation of an intermediate, 1-benzyloxy-2-[2-(3-methoxyphenyl)vinyl]benzene, followed by its hydrogenation to yield the final product.



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A generalized workflow for the synthesis and purification of **2-[2-(3-Methoxyphenyl)ethyl]phenol**.

Stage 1: Synthesis of 1-benzyloxy-2-[2-(3-methoxyphenyl)vinyl]benzene

- In a reaction vessel, 100g of m-methoxychlorobenzene is added to 300ml of triethyl phosphite.
- The mixture is heated to reflux and maintained for 1.5 hours.
- After the reaction is complete, triethyl phosphite is recovered under reduced pressure.
- To the remaining raffinate, 136g of o-phenylmethoxybenzaldehyde and 400ml of absolute ethanol are added.
- The new mixture is refluxed for 8 hours.
- Following the reaction, the solvent is recovered, and ice water is added with stirring.
- The resulting precipitate is filtered to obtain the wet product of 1-benzyloxy-2-[2-(3-methoxyphenyl)vinyl]benzene.^[4]

Stage 2: Synthesis of **2-[2-(3-Methoxyphenyl)ethyl]phenol**

- The wet product from the previous stage is placed in 500ml of 80% methanol.
- 6g of 5% palladium on carbon is added as a catalyst.
- Hydrogen is introduced at a pressure of 15 atm, and the reaction proceeds until hydrogen absorption ceases.
- The palladium on carbon is removed by filtration.
- Methanol is recovered from the filtrate under reduced pressure.
- The solution is then cooled, leading to layer separation. The lower layer containing the product oil is collected.^[4]

Purification

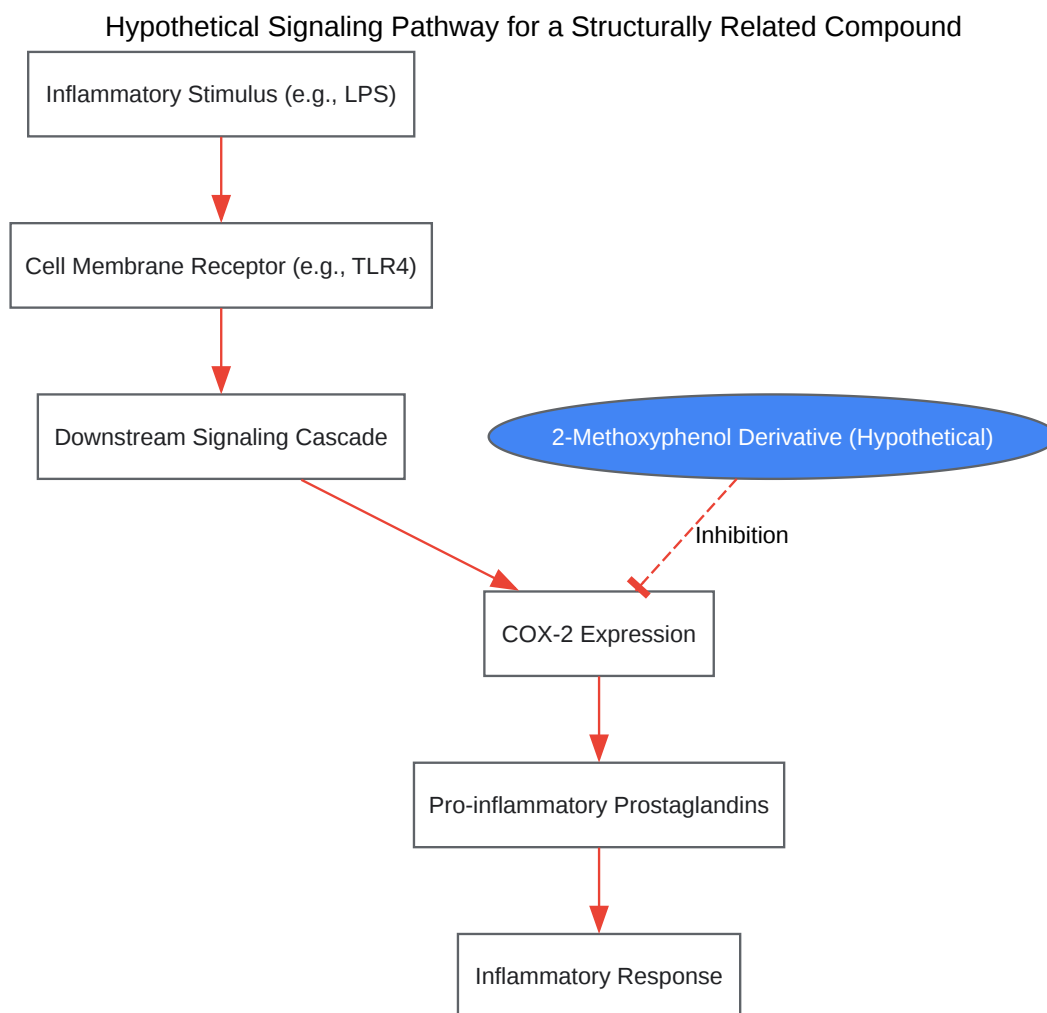
- 200ml of petroleum ether is added to the collected oil.
- The mixture is stirred for 2 hours at a temperature of -2 to 0 °C to induce crystallization.
- The crystallized product is collected by filtration.
- The solid is dried under vacuum at 20-25 °C to yield the final product with a purity of over 99.5%.^[4]^[5]

Biological Activity and Signaling Pathways (Contextual)

Direct experimental data on the biological activities and signaling pathways of **2-[2-(3-Methoxyphenyl)ethyl]phenol** are not readily available in the scientific literature. Its primary documented role is as a precursor in chemical synthesis.^[1] However, the broader class of 2-methoxyphenols, to which this compound belongs, has been studied for various biological effects.

Research on other 2-methoxyphenol derivatives has indicated potential antioxidant, anti-inflammatory, and cytotoxic activities.^[6]^[7] For instance, some compounds in this class have been shown to inhibit cyclooxygenase-2 (COX-2), an enzyme involved in inflammatory pathways.^[6]^[7]

Given the absence of direct evidence for the target compound, a hypothetical signaling pathway can be proposed based on the known activities of related methoxyphenols. This is purely for illustrative and research-guiding purposes and is not based on experimental data for **2-[2-(3-Methoxyphenyl)ethyl]phenol** itself.



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A hypothetical anti-inflammatory pathway based on related 2-methoxyphenol compounds.

This diagram illustrates a potential mechanism where a 2-methoxyphenol compound could exert anti-inflammatory effects by inhibiting the expression of COX-2, thereby reducing the production of pro-inflammatory prostaglandins. It is crucial to reiterate that this pathway is speculative for **2-[2-(3-Methoxyphenyl)ethyl]phenol** and requires experimental validation.

Conclusion

2-[2-(3-Methoxyphenyl)ethyl]phenol is a well-characterized intermediate with established physical and chemical properties and defined synthetic routes. Its primary utility lies in the pharmaceutical industry as a building block for Sarpogrelate. While its own biological activity profile is not a current focus of extensive research, the known activities of related methoxyphenol compounds suggest that further investigation into its pharmacological properties could be a worthwhile endeavor for drug discovery and development professionals. The protocols and data presented in this guide offer a solid foundation for researchers working with this compound.

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